

# Technical Guide: CX-6258 Hydrochloride Hydrate

## - A Pan-Pim Kinase Inhibitor

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### Compound of Interest

Compound Name: CX-6258 hydrochloride hydrate

Cat. No.: B1139166

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This technical guide provides an in-depth overview of **CX-6258 hydrochloride hydrate**, a potent and selective pan-Pim kinase inhibitor. The information is tailored for researchers, scientists, and professionals involved in drug development and cancer research.

## Core Compound Information

CX-6258 is an orally bioavailable small molecule that demonstrates significant anti-proliferative effects in various cancer models by targeting the Pim kinase family.

## Chemical and Physical Properties

The key identifiers and molecular properties of CX-6258 and its salt forms are summarized below.

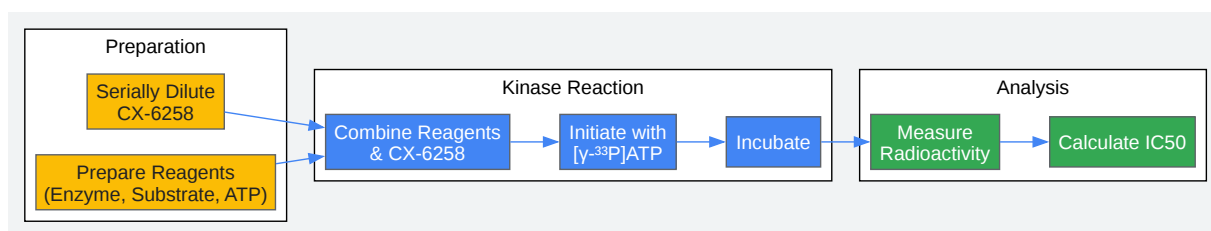
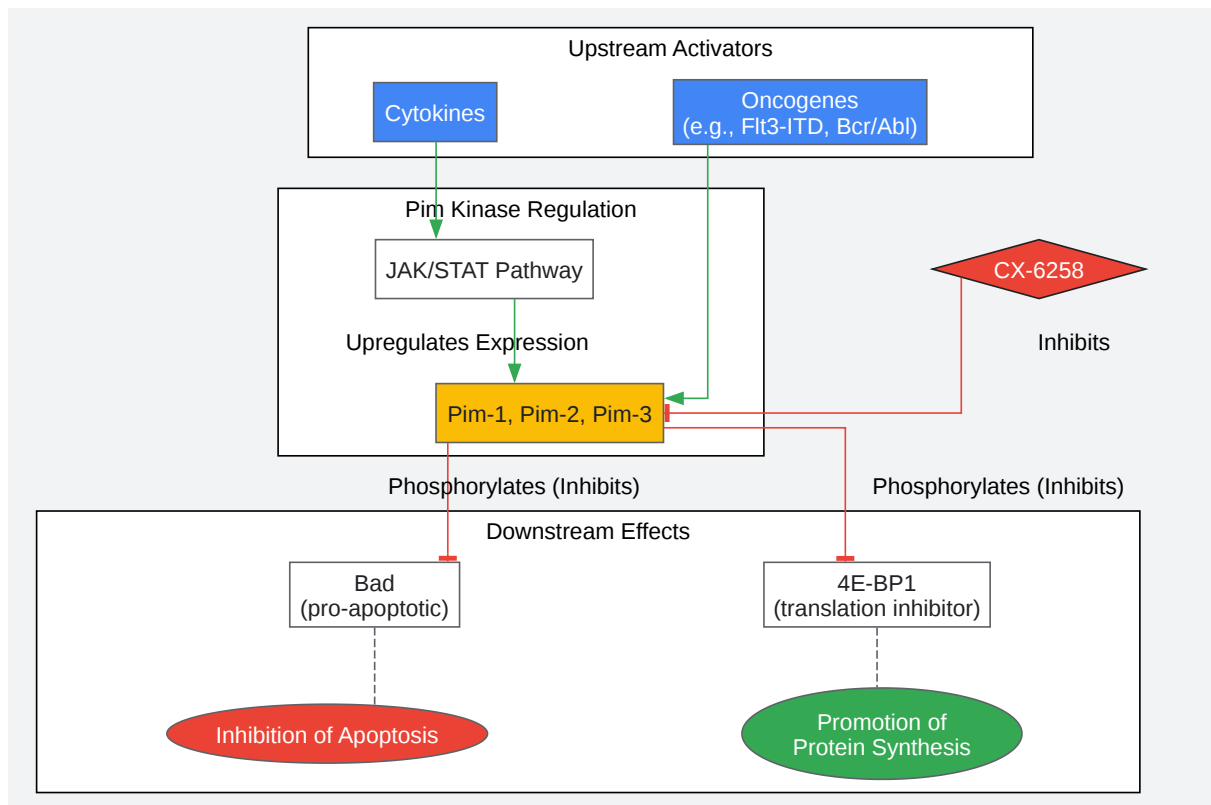
Identifier	CX-6258 Hydrochloride Hydrate	CX-6258 (Free Base)	CX-6258 Hydrochloride
CAS Number	1353858-99-7 [1][2][3]	1202916-90-2 [3][4][5] [6]	1353859-00-3 [3][7]
Molecular Formula	C26H27Cl2N3O4 [2]	C26H24ClN3O3 [3][4] [6]	Not specified
Molecular Weight	516.42 g/mol [1][2]	461.94 g/mol [3][4]	498.40 g/mol [7]

## Mechanism of Action and Signaling Pathway

CX-6258 functions as a pan-inhibitor of the Pim kinase family, which includes three serine/threonine kinases: Pim-1, Pim-2, and Pim-3.[1][8] These kinases are crucial regulators of cell survival and proliferation and are often overexpressed in a range of hematological and solid tumors.[8]

The expression of Pim kinases is regulated by the JAK/STAT signaling pathway, which is activated by various cytokines and growth factors.[8] Additionally, oncogenes such as Flt3-ITD and Bcr/Abl can upregulate Pim expression.[8] Once expressed, Pim kinases exert their pro-survival effects by phosphorylating and thereby inhibiting pro-apoptotic proteins, most notably Bad.[1][8] They also phosphorylate and regulate other proteins involved in cell cycle progression and protein synthesis, such as 4E-BP1.[1][7][8]

By inhibiting all three Pim kinase isoforms, CX-6258 effectively blocks these downstream anti-apoptotic and pro-proliferative signals.



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- To cite this document: BenchChem. [Technical Guide: CX-6258 Hydrochloride Hydrate - A Pan-Pim Kinase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139166#cx-6258-hydrochloride-hydrate-cas-number-and-molecular-weight]

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